

A Comparative Analysis of Predicted and Experimental Physicochemical Properties of 1-Dodecene

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Compound of Interest

Compound Name: 1-Dodecene

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An Objective Guide for Researchers and Drug Development Professionals

This guide provides a detailed comparison of experimentally determined and computationally predicted physicochemical properties of **1-dodecene**. The data presented herein is intended to offer researchers, scientists, and drug development professionals a clear and objective overview of the accuracy of predictive models against empirical data. All quantitative data is summarized in structured tables for ease of comparison, and detailed experimental methodologies for key property measurements are provided.

Data Presentation: A Side-by-Side Comparison

The following table summarizes the experimental and predicted values for key physicochemical properties of **1-dodecene**. Experimental data is sourced from peer-reviewed literature and chemical databases, while predicted values are derived from computational chemistry models and quantitative structure-property relationship (QSPR) predictions.

Property	Experimental Value	Predicted Value	Reference/Method
Density	0.758 g/mL at 20 °C	0.76 g/m3 at 20°C	--INVALID-LINK--, --INVALID-LINK--[1]
Kinematic Viscosity	1.72 mm²/s at 20 °C	Not Available	--INVALID-LINK--[2]
Boiling Point	213.8 °C	Not Available	--INVALID-LINK--[2]
Refractive Index	1.4300 at 20 °C	Not Available	--INVALID-LINK--[2]

Note: The predicted values from comprehensive QSPR models specific to **1-dodecene** were not readily available in the public domain. The values cited as "predicted" are often computationally derived estimates from large chemical databases.

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide, based on internationally recognized standards.

1. Density Measurement

The density of **1-dodecene** is determined using a digital density meter according to the ASTM D4052 standard test method.[3]

- Apparatus: A digital density meter capable of measuring density with a precision of at least 0.0001 g/cm³. The apparatus includes a U-shaped oscillating sample tube and a system for electronic excitation, frequency counting, and display.
- Procedure:
 - The instrument is calibrated with dry air and distilled water.
 - The sample of **1-dodecene** is introduced into the oscillating sample tube, ensuring no air bubbles are present.
 - The instrument measures the change in the oscillation frequency of the tube caused by the mass of the sample.

- This frequency change is used to calculate the density of the **1-dodecene** sample at the specified temperature.

2. Viscosity Measurement

The kinematic viscosity of **1-dodecene** is determined by measuring the time for a volume of the liquid to flow under gravity through a calibrated glass capillary viscometer, as outlined in ASTM D445.[\[1\]](#)[\[4\]](#)

- Apparatus: A calibrated glass capillary viscometer (e.g., Ubbelohde type), a constant-temperature bath, and a stopwatch.
- Procedure:
 - The viscometer is charged with the **1-dodecene** sample.
 - The viscometer is placed in a constant-temperature bath until the sample reaches the test temperature.
 - The time taken for the liquid to flow between two marked points on the viscometer is measured.
 - The kinematic viscosity is calculated by multiplying the flow time by the calibration constant of the viscometer.

3. Boiling Point Determination

The boiling point of **1-dodecene** is determined using the distillation method described in ASTM D1078.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

- Apparatus: A distillation flask, a condenser, a graduated cylinder for receiving the distillate, and a calibrated thermometer.
- Procedure:
 - A 100 mL sample of **1-dodecene** is placed in the distillation flask.
 - The apparatus is assembled, and heat is applied to the flask.

- The temperature at which the first drop of condensate falls from the condenser is recorded as the initial boiling point.
- The distillation is continued, and the temperature is recorded at various percentages of distilled volume. The boiling point is typically reported at a specific distillation percentage or as a range.

4. Refractive Index Measurement

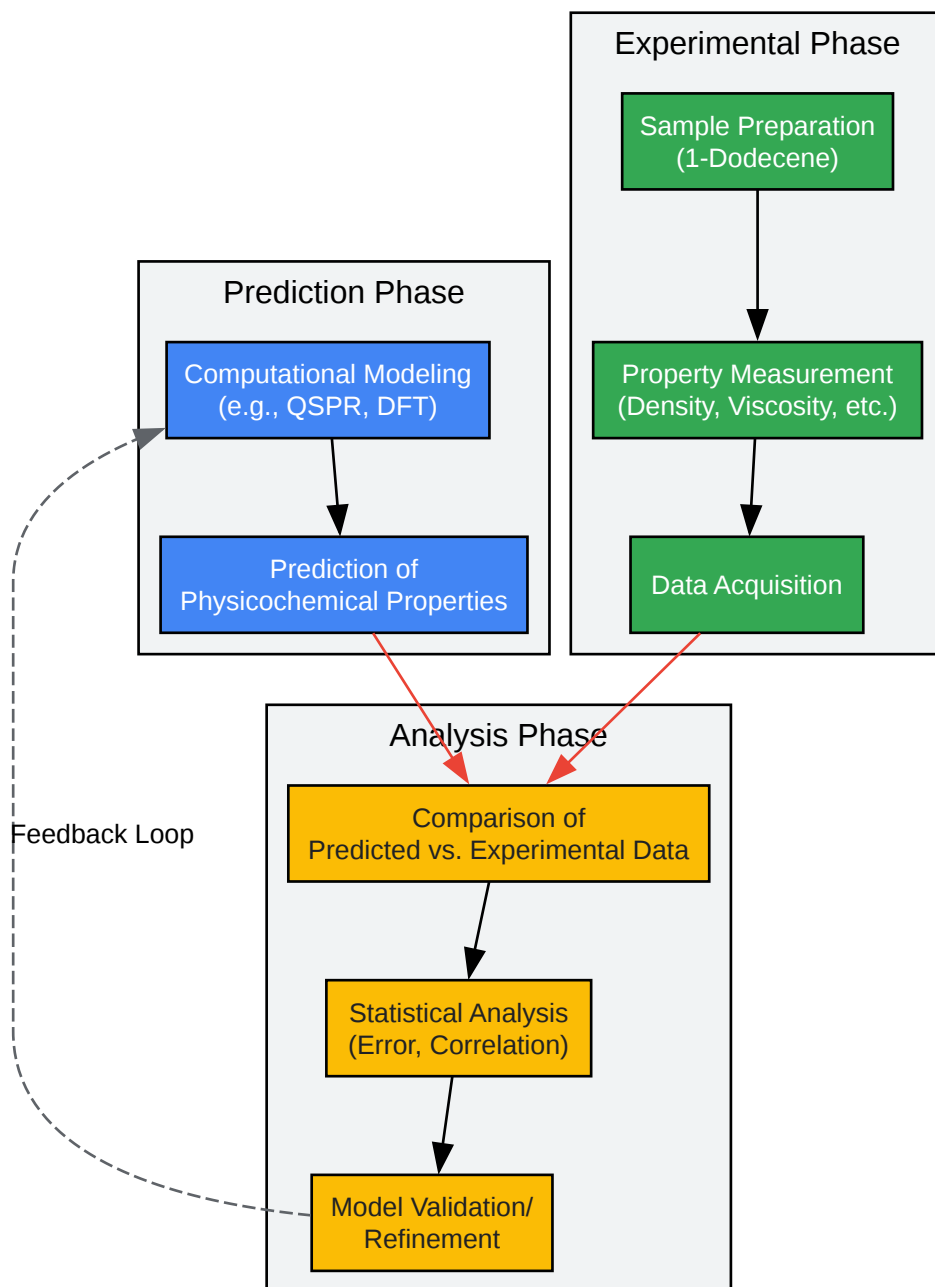
The refractive index of **1-dodecene** is measured using a refractometer according to the ASTM D1218 standard.^{[2][9][10][11]}

- Apparatus: A calibrated refractometer (e.g., an Abbe refractometer) with a light source and a temperature-controlled prism.
- Procedure:
 - A few drops of the **1-dodecene** sample are placed on the prism of the refractometer.
 - The prism is closed, and the sample is allowed to come to the specified temperature.
 - The light source is adjusted, and the refractometer is used to measure the angle at which the light is refracted.
 - This measurement is converted to the refractive index of the sample.

Workflow for Property Validation

The following diagram illustrates the logical workflow for the experimental validation of predicted physicochemical properties.

Workflow for Experimental Validation of Predicted Properties

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